

Unveiling the Molecular Targets of Dineca (Dapagliflozin): A Technical Guide

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Compound of Interest

Compound Name: **Dineca**

Cat. No.: **B1228962**

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Introduction

Dineca is a brand name for the medication Dapagliflozin, a highly selective and potent inhibitor of the sodium-glucose cotransporter 2 (SGLT2).^{[1][2]} Primarily prescribed for the management of type 2 diabetes mellitus, Dapagliflozin's therapeutic effects extend to cardiovascular and renal protection.^{[3][4]} This technical guide provides an in-depth exploration of the biological targets of Dapagliflozin, detailing its mechanism of action, effects on key signaling pathways, and the experimental methodologies used to elucidate its function.

Primary Biological Target: Sodium-Glucose Cotransporter 2 (SGLT2)

The principal biological target of Dapagliflozin is the sodium-glucose cotransporter 2 (SGLT2), a protein predominantly expressed in the S1 segment of the proximal renal tubules.^{[5][6][7]} SGLT2 is responsible for the reabsorption of approximately 90% of the glucose filtered by the glomeruli back into the bloodstream.^[2]

Mechanism of Action

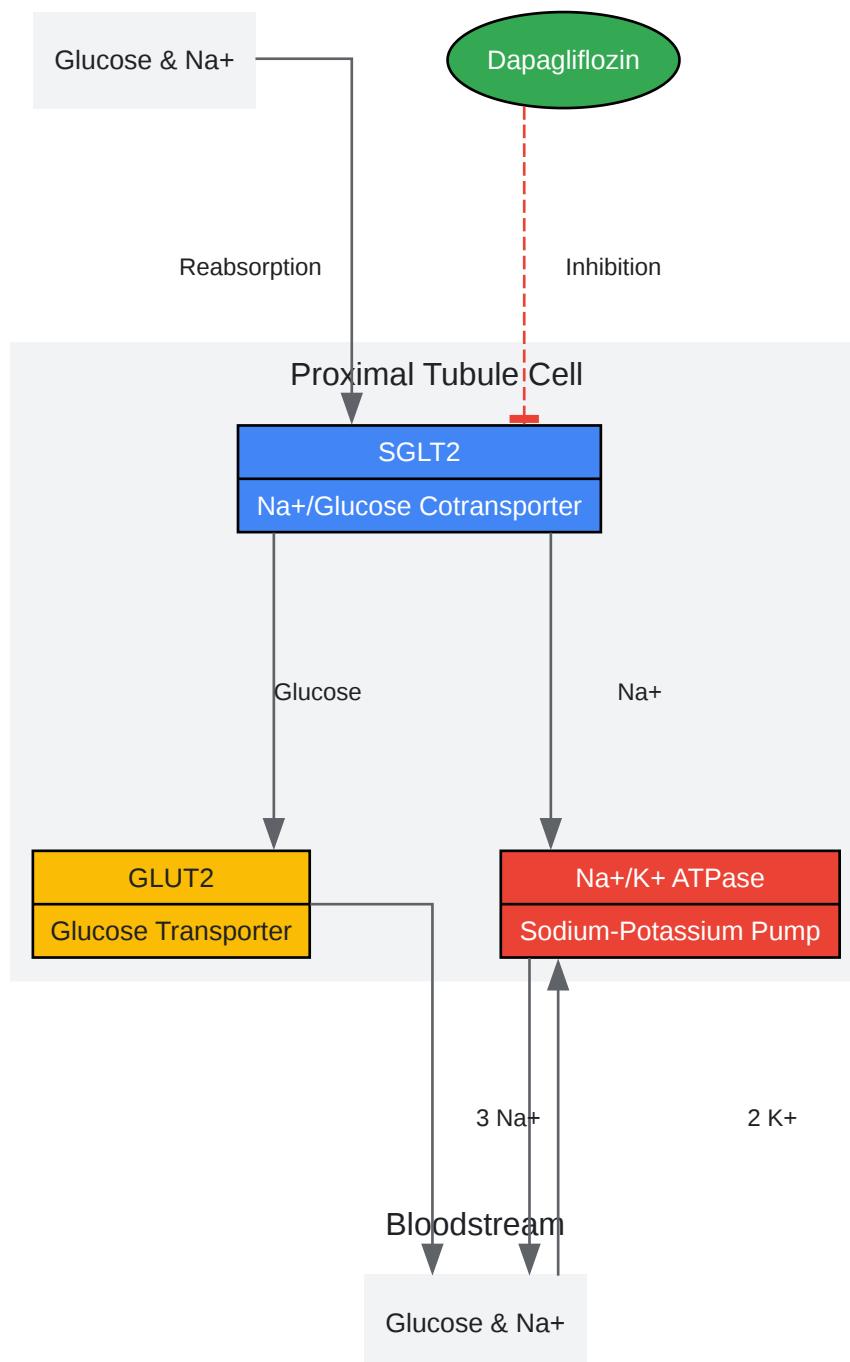
Dapagliflozin functions as a competitive inhibitor of SGLT2.^[2] By binding to the transporter, it blocks the reabsorption of glucose, leading to increased urinary glucose excretion (glucosuria) and a subsequent lowering of blood glucose levels.^{[1][6]} This mechanism is independent of

insulin secretion and action, making it an effective treatment strategy across different stages of type 2 diabetes.^[6]

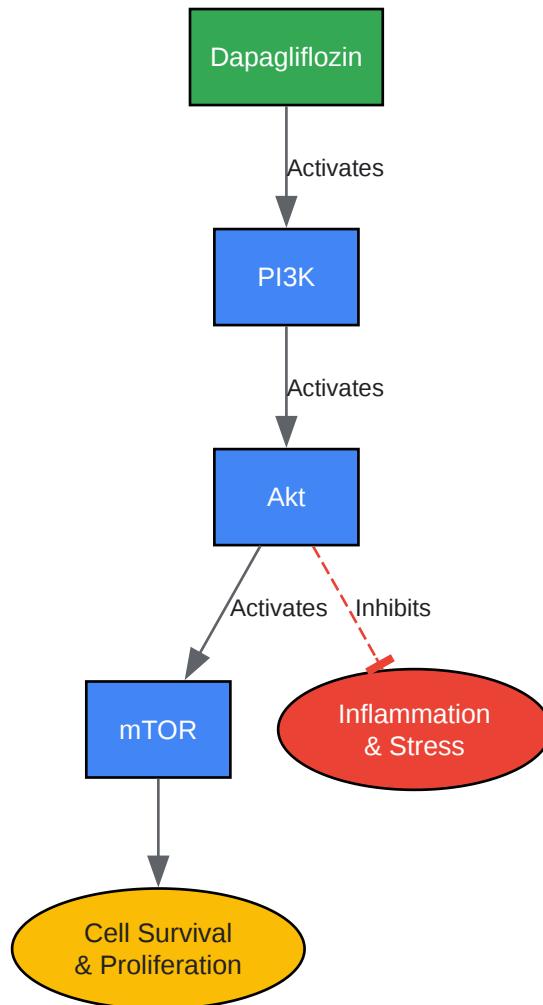
The following diagram illustrates the mechanism of SGLT2 inhibition by Dapagliflozin in the renal proximal tubule.

Mechanism of SGLT2 Inhibition by Dapagliflozin

Tubular Lumen



Dapagliflozin's Influence on the PI3K/Akt/mTOR Pathway



Workflow for Cell-Based Glucose Uptake Assay

Cell Preparation

Seed SGLT2-expressing cells in 96-well plate

Culture for 24-48 hours

Assay Procedure

Wash cells with sodium-free buffer

Pre-incubate with Dapagliflozin or vehicle control

Add fluorescent glucose analog (2-NBDG)

Incubate at 37°C

Terminate uptake and wash

Lyse cells

Data Analysis

Measure fluorescence intensity

Calculate percent inhibition of glucose uptake

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